

Ceritinib dihydrochloride solubility issues in DMSO

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Ceritinib dihydrochloride*

Cat. No.: *B606605*

[Get Quote](#)

Ceritinib Dihydrochloride Technical Support Center

This technical support center provides troubleshooting guidance and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals working with **Ceritinib dihydrochloride**, focusing on solubility issues in DMSO.

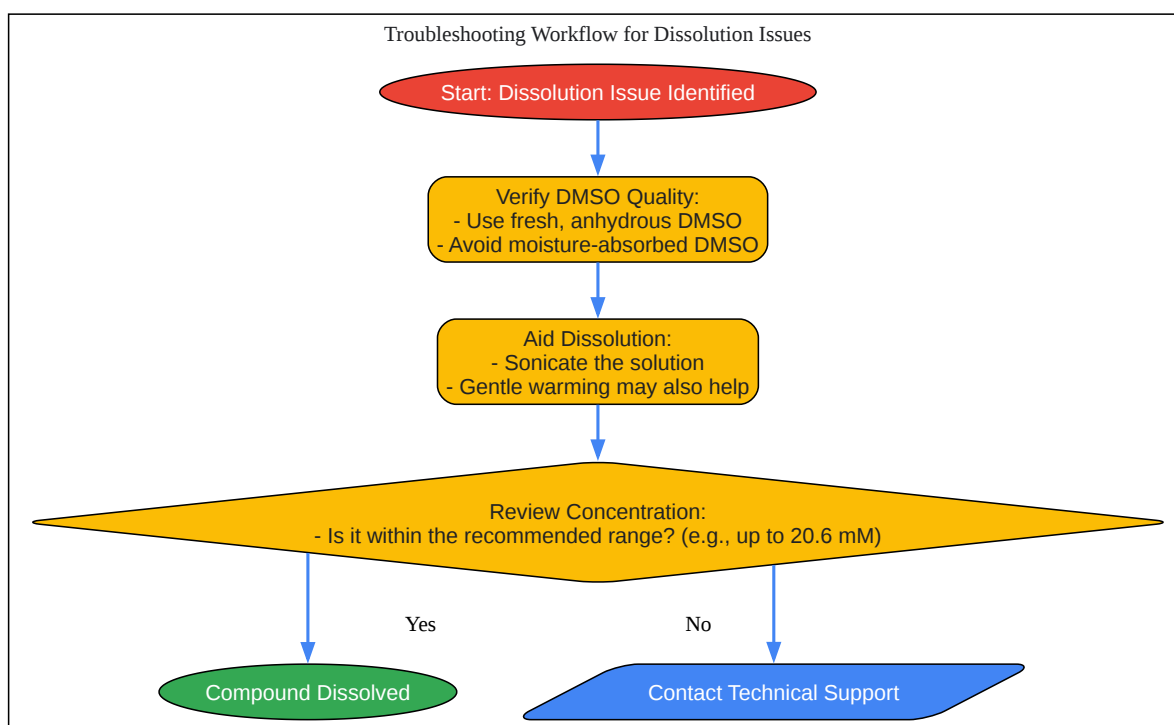
Frequently Asked Questions (FAQs)

Q1: What is the expected solubility of **Ceritinib dihydrochloride** in DMSO?

A1: The reported solubility of **Ceritinib dihydrochloride** in DMSO can vary between batches and suppliers. However, a common solubility range is 13 mg/mL (20.6 mM), with some sources indicating solubility as high as 100 mg/mL (158.46 mM)[1][2]. It is crucial to use fresh, anhydrous DMSO, as absorbed moisture can significantly decrease solubility[1].

Q2: My **Ceritinib dihydrochloride** is not dissolving completely in DMSO. What should I do?

A2: If you are experiencing difficulty dissolving **Ceritinib dihydrochloride** in DMSO, please follow this troubleshooting workflow:



[Click to download full resolution via product page](#)

Caption: Troubleshooting workflow for **Ceritinib dihydrochloride** dissolution in DMSO.

Q3: How should I prepare a stock solution of **Ceritinib dihydrochloride** in DMSO?

A3: A detailed protocol for preparing a stock solution is provided below. Adherence to this protocol can help mitigate solubility issues.

Q4: How should I store the **Ceritinib dihydrochloride** DMSO stock solution?

A4: To ensure the stability of your stock solution, it is recommended to aliquot the solution into single-use vials to avoid repeated freeze-thaw cycles. Store the aliquots at -20°C for short-term storage (up to 1 month) or at -80°C for long-term storage (up to 1 year)[1][3].

Q5: I observed precipitation in my stock solution after storage. What should I do?

A5: If you observe precipitation in your stock solution upon thawing, gently warm the vial to 37°C for a few minutes and vortex to redissolve the compound completely before use. If precipitation persists, it may indicate that the compound has exceeded its solubility limit at that storage temperature or that the DMSO has absorbed moisture. In such cases, it is advisable to prepare a fresh stock solution.

Data Summary

Table 1: Solubility of Ceritinib and its Dihydrochloride Salt in Various Solvents

Compound	Solvent	Solubility (mg/mL)	Molar Concentration (mM)	Reference
Ceritinib dihydrochloride	DMSO	13	20.6	[1][4]
Ceritinib dihydrochloride	DMSO	100	158.46	[1][2]
Ceritinib dihydrochloride	Ethanol	10 - 11	15.84 - 17.43	[1][2]
Ceritinib dihydrochloride	Water	Insoluble	-	[1][4]
Ceritinib (base)	DMSO	1	-	[5]
Ceritinib (base)	Ethanol	16	-	[5]
Ceritinib (base)	Dimethyl formamide (DMF)	12	-	[5]

Note: Solubility can vary between different batches and suppliers. The provided data is for guidance.

Experimental Protocols

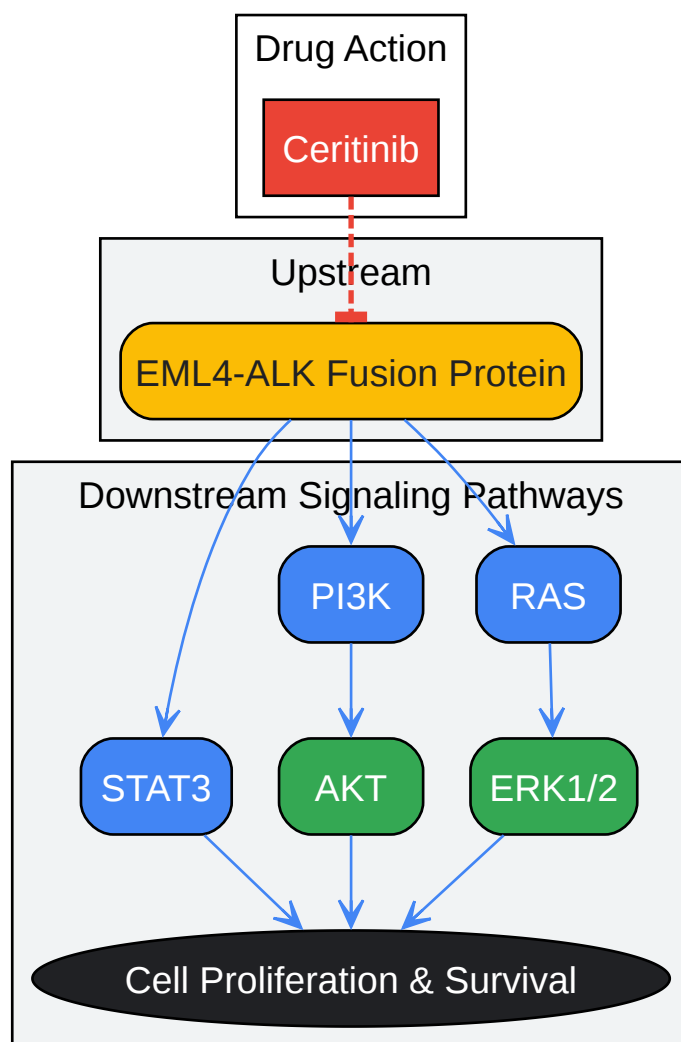
Protocol 1: Preparation of a 10 mM **Ceritinib Dihydrochloride** Stock Solution in DMSO

- Materials:
 - **Ceritinib dihydrochloride** powder
 - Anhydrous, high-purity Dimethyl Sulfoxide (DMSO)
 - Sterile, conical-bottom microcentrifuge tubes
 - Calibrated micropipettes and sterile tips

- Vortex mixer
- Sonicator (optional)
- Procedure:
 1. Equilibrate the **Ceritinib dihydrochloride** powder to room temperature before opening the vial to prevent moisture condensation.
 2. Calculate the required mass of **Ceritinib dihydrochloride** for your desired volume of a 10 mM stock solution (Molecular Weight: 631.06 g/mol).
 3. Carefully weigh the calculated amount of powder and transfer it to a sterile microcentrifuge tube.
 4. Add the corresponding volume of fresh, anhydrous DMSO to the tube.
 5. Vortex the solution vigorously for 1-2 minutes to facilitate dissolution.
 6. If the compound does not fully dissolve, sonicate the tube for 5-10 minutes in a water bath sonicator[6][7]. Gentle warming to 37°C can also be applied.
 7. Visually inspect the solution to ensure it is clear and free of any particulate matter.
 8. Aliquot the stock solution into single-use volumes in sterile tubes.
 9. Store the aliquots at -20°C or -80°C.

Signaling Pathway

Ceritinib is a potent and selective inhibitor of Anaplastic Lymphoma Kinase (ALK). In certain cancers, a chromosomal rearrangement leads to the formation of a fusion gene, such as EML4-ALK, which results in a constitutively active ALK protein. This aberrant kinase activity drives downstream signaling pathways that promote cell proliferation and survival. Ceritinib inhibits the autophosphorylation of ALK, thereby blocking these downstream signals[8][9].



[Click to download full resolution via product page](#)

Caption: Ceritinib inhibits the EML4-ALK fusion protein, blocking downstream signaling pathways.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. [selleckchem.com](https://www.selleckchem.com) [selleckchem.com]

- 2. selleck.co.jp [selleck.co.jp]
- 3. medchemexpress.com [medchemexpress.com]
- 4. selleckchem.com [selleckchem.com]
- 5. cdn.caymanchem.com [cdn.caymanchem.com]
- 6. Ceritinib | LDK378 | ALK tyrosine kinase inhibitor | TargetMol [targetmol.com]
- 7. Ceritinib dihydrochloride | ALK | IGF-1R | TargetMol [targetmol.com]
- 8. go.drugbank.com [go.drugbank.com]
- 9. What is the mechanism of Ceritinib? [synapse.patsnap.com]
- To cite this document: BenchChem. [Ceritinib dihydrochloride solubility issues in DMSO]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b606605#ceritinib-dihydrochloride-solubility-issues-in-dmsol>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com